

Introduction: The Significance of Isotopically Labeled Impurity Standards

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Compound of Interest

Compound Name: *3,4-Dichloro Trazodone-d6 Hydrochloride*

CAS No.: *1794892-17-3*

Cat. No.: *B588448*

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In the landscape of pharmaceutical development and analysis, the precise identification and quantification of impurities are paramount to ensuring drug safety and efficacy. **3,4-Dichloro Trazodone-d6 Hydrochloride** is a stable, isotopically labeled form of a known dichlorinated analogue and impurity of the antidepressant Trazodone.[1] The incorporation of six deuterium atoms (d6) onto the propyl chain of the molecule renders it an invaluable tool for advanced analytical applications, particularly in mass spectrometry-based methods.

The rationale for utilizing deuterated standards lies in the kinetic isotope effect. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can lead to a slower rate of metabolic breakdown at the site of deuteration.[2] While this can be leveraged to improve a drug's pharmacokinetic profile, its most common application in this context is as an internal standard for quantitative analysis.[3] Its chemical properties are nearly identical to the non-labeled analyte, ensuring similar behavior during sample extraction and chromatographic separation. However, its increased mass allows it to be distinctly identified by a mass spectrometer, providing a highly accurate reference point for quantification. This guide provides a comprehensive overview of **3,4-Dichloro Trazodone-d6 Hydrochloride**, its core identifiers, applications, and a detailed protocol for its use.

PART 1: Core Identifiers and Physicochemical Properties

Accurate identification is the foundation of all scientific work. The following tables summarize the essential chemical identifiers and reported properties for **3,4-Dichloro Trazodone-d6 Hydrochloride**.

| Identifier | Value | Source |
|-------------------|--|--------|
| CAS Number | 1794892-17-3 | [1][4] |
| Molecular Formula | C ₁₉ H ₁₆ D ₆ Cl ₃ N ₅ O | [1] |
| Molecular Weight | 448.81 g/mol | [4][5] |
| IUPAC Name | 2-{3-propyl}-2H,3H-[1][4] [6]triazolo[4,3-a]pyridin-3-one hydrochloride | [4] |
| InChI | InChI=1S/C19H21Cl2N5O.ClH /c20-16-6-5-15(14- 17(16)21)24-12-10-23(11-13- 24)7-3-9-26-19(27)25-8-2-1-4- 18(25)22-26;/h1-2,4- 6,8,14H,3,7,9- 13H2;1H/i3D2,7D2,9D2; | [4] |
| InChIKey | GWUFSJMSILCVNP- PKKCDEL TSA-N | [4] |
| SMILES | Cl.[2H]C([2H]) (N1CCN(CC1)C1=CC(Cl)=C(C I)C=C1)C([2H])([2H])C([2H]) ([2H])N1N=C2C=CC=CN2C1= O | [4] |

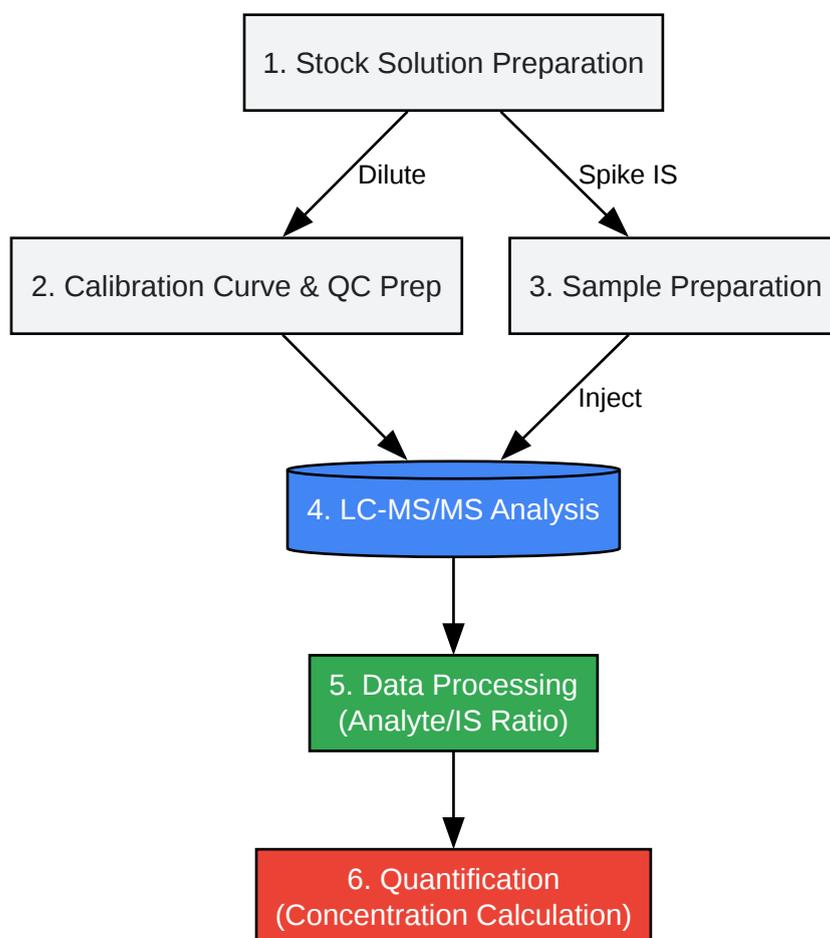
| Physicochemical Property | Value/Description | Source |
|--------------------------|---|--------|
| Appearance | Solid Powder | [4] |
| Purity | ≥98% (or as per Certificate of Analysis) | [4] |
| Storage Condition | Dry, dark, and at -20°C for long-term stability (≥1 year) | [4] |

PART 2: Core Applications in Pharmaceutical Analysis

The primary role of **3,4-Dichloro Trazodone-d6 Hydrochloride** is as a labeled internal standard for the quantification of its non-deuterated counterpart, the 3,4-Dichloro Trazodone impurity. This is critical in several stages of drug development and quality control.

- **Impurity Profiling:** During the synthesis of the active pharmaceutical ingredient (API) Trazodone, various related substances and impurities can form.[7] Regulatory bodies require strict monitoring and control of these impurities. This labeled standard allows for the development of validated analytical methods to accurately quantify the 3,4-dichloro impurity in Trazodone drug substance and product.
- **Pharmacokinetic (PK) Studies:** If the 3,4-dichloro analogue were identified as a metabolite of Trazodone, this labeled standard would be essential for tracking its formation, distribution, and elimination in biological matrices (e.g., plasma, urine).
- **Metabolic Stability Assays:** Deuterated compounds are used to investigate metabolic pathways.[2][8] By comparing the metabolism of the deuterated and non-deuterated compounds in systems like liver microsomes, researchers can identify sites of metabolic breakdown.[2]

The logical relationship between the parent drug, its impurity, and the labeled standard is crucial for understanding its application.



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Caption: Workflow for quantification using an internal standard.

Step-by-Step Procedure:

- Preparation of Stock Solutions (in amber vials to prevent photodegradation):
 - Analyte Stock (1 mg/mL): Accurately weigh ~10 mg of 3,4-Dichloro Trazodone HCl reference standard and dissolve in 10 mL of methanol.
 - Internal Standard Stock (1 mg/mL): Accurately weigh ~10 mg of 3,4-Dichloro Trazodone-d6 HCl and dissolve in 10 mL of methanol.
 - Internal Standard Working Solution (100 ng/mL): Perform a serial dilution of the IS Stock solution in 50:50 methanol:water. This working solution will be used to spike all samples.

Rationale: The concentration of the IS should be high enough for a robust signal but comparable to the expected analyte concentrations.

- Preparation of Calibration Standards:
 - Perform a serial dilution of the Analyte Stock solution to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL) in the chosen sample matrix or a surrogate.
 - To 100 μ L of each calibration standard, add a fixed volume (e.g., 10 μ L) of the Internal Standard Working Solution (100 ng/mL).
- Preparation of Test Samples:
 - Accurately weigh the sample (e.g., Trazodone API) and dissolve it in a suitable solvent to achieve an expected concentration within the calibration range.
 - To 100 μ L of the dissolved sample, add the same fixed volume (10 μ L) of the Internal Standard Working Solution.
- LC-MS/MS System and Conditions (Example):
 - LC System: UPLC/HPLC system.
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m). Rationale: C18 provides good retention for moderately polar compounds like Trazodone and its analogues.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: Start at 10% B, ramp to 95% B over 5 minutes, hold for 1 minute, return to initial conditions.
 - MS System: Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source in positive mode.
 - MRM Transitions:

- 3,4-Dichloro Trazodone: Determine the precursor ion $[M+H]^+$ and a stable product ion. (e.g., m/z 406.1 \rightarrow 176.1)
- 3,4-Dichloro Trazodone-d6 (IS): Determine the precursor ion $[M+H]^+$ and a stable product ion. (e.g., m/z 412.1 \rightarrow 182.1)
- Rationale: The 6 Dalton mass shift between the analyte and IS prevents isobaric interference while ensuring they have nearly identical fragmentation patterns and chromatographic retention times.
- Data Analysis and Quantification:
 - Integrate the peak areas for both the analyte and the internal standard for all injections.
 - Calculate the Response Ratio for each calibrator: (Peak Area of Analyte) / (Peak Area of IS).
 - Construct a calibration curve by plotting the Response Ratio vs. the nominal concentration of the calibrators. Apply a linear regression with $1/x^2$ weighting.
 - Calculate the Response Ratio for the unknown samples.
 - Determine the concentration of 3,4-Dichloro Trazodone in the samples by interpolating their Response Ratios from the calibration curve.

Conclusion

3,4-Dichloro Trazodone-d6 Hydrochloride is more than just a chemical compound; it is an enabling tool for achieving the highest standards of analytical precision and accuracy in the pharmaceutical industry. Its role as a stable isotope-labeled internal standard is fundamental to creating robust, validatable methods for impurity quantification. Understanding the principles behind its use and the practical steps for its implementation, as outlined in this guide, empowers researchers and drug development professionals to ensure the quality, safety, and integrity of pharmaceutical products.

References

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